

Methyltris(1-methylethoxy)silane: A Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: *Methyltris(1-methylethoxy)silane*

CAS No.: *5581-67-9*

Cat. No.: *B1581997*

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Foreword: The Strategic Importance of Functional Alkoxysilanes

In the landscape of advanced materials and pharmaceutical development, organosilicon compounds known as alkoxysilanes serve as critical molecular bridges. Their unique dual-functionality, possessing both inorganic reactivity through hydrolyzable alkoxy groups and organic functionality via a stable silicon-carbon bond, allows for the precise tailoring of material properties at the molecular level. Among these, **Methyltris(1-methylethoxy)silane**, also known as Methyltriisopropoxysilane (MTEOS), has emerged as a compound of significant interest. Its distinct structure, featuring a methyl group and three isopropoxy groups attached to a central silicon atom, offers a nuanced balance of reactivity and stability that is highly advantageous for researchers, scientists, and drug development professionals.

This guide provides an in-depth exploration of MTEOS, moving beyond a simple recitation of properties to explain the fundamental chemistry, causality behind experimental choices, and its practical application in creating advanced materials. We will delve into its synthesis, core sol-gel chemistry, and its role in pioneering applications ranging from high-performance coatings to sophisticated drug delivery systems.

Core Compound Profile: Methyltris(1-methylethoxy)silane (MTEOS)

MTEOS, identified by CAS number 5581-67-9, is an organosilane characterized by a central silicon atom bonded to one methyl group and three isopropoxy groups.^{[1][2]} This structure is fundamental to its utility. The methyl group imparts a degree of hydrophobicity and steric hindrance, while the three isopropoxy groups are the reactive sites for hydrolysis and condensation—the cornerstone of sol-gel chemistry.^{[1][3]}

It typically presents as a colorless to pale yellow liquid with a relatively low viscosity.^[1] Its primary function in materials science is as a crosslinking agent, surface modifier, and precursor for silica-based networks.^{[1][4]}

Physicochemical Properties

A clear understanding of the physical and chemical properties of MTEOS is essential for designing and troubleshooting experimental protocols. The following table summarizes its key characteristics.

Property	Value	Source(s)
CAS Number	5581-67-9	^{[2][5]}
Molecular Formula	C ₁₀ H ₂₄ O ₃ Si	^{[1][5]}
Molecular Weight	220.38 g/mol	^{[1][2]}
Appearance	Colorless to pale yellow liquid	^[1]
Density	0.878 g/cm ³	^[5]
Boiling Point	83 °C @ 13 mmHg	^[5]
Flash Point	140 °F (60 °C)	^[5]
Refractive Index	1.401	^[5]
Vapor Pressure	3.2 mmHg @ 25°C	^[5]

These properties dictate handling, reaction conditions, and purification methods. For instance, its moisture sensitivity requires storage in anhydrous conditions to prevent premature hydrolysis.^[1] Its boiling point under reduced pressure is a key parameter for purification via vacuum distillation.

The Chemistry of MTEOS: Hydrolysis and Condensation

The utility of MTEOS is fundamentally derived from its ability to undergo sol-gel processing. This process involves two primary, often concurrent, reactions: hydrolysis and condensation.^[3] Understanding this mechanism is critical for controlling the structure and properties of the final material.

Hydrolysis: Activation of the Precursor

The first step is the hydrolysis of the isopropoxy (Si-O-C) groups in the presence of water, typically catalyzed by an acid or a base.^{[3][6]} A water molecule attacks the silicon atom, leading to the cleavage of the Si-O bond and the formation of a silanol group (Si-OH) and isopropanol as a byproduct.^[3]

Reaction Scheme: $\text{CH}_3\text{-Si}(\text{OCH}(\text{CH}_3)_2)_3 + 3\text{H}_2\text{O} \rightleftharpoons \text{CH}_3\text{-Si}(\text{OH})_3 + 3\text{CH}_3\text{CH}(\text{OH})\text{CH}_3$

This reaction proceeds stepwise, and the rate is highly dependent on factors such as pH, water-to-silane ratio, and temperature.^{[6][7]} Acidic conditions generally accelerate hydrolysis, while basic conditions tend to speed up condensation.^{[6][8]} The steric bulk of the isopropoxy groups in MTEOS results in a slower hydrolysis rate compared to smaller alkoxy groups like methoxy or ethoxy, offering better control over the reaction kinetics.^[9]

Condensation: Building the Siloxane Network

Once silanol groups are formed, they can react with each other or with remaining isopropoxy groups in a condensation reaction to form stable siloxane bridges (Si-O-Si).^[3] This is the polymerization step that creates the inorganic silica network.^[10]

Condensation Pathways:

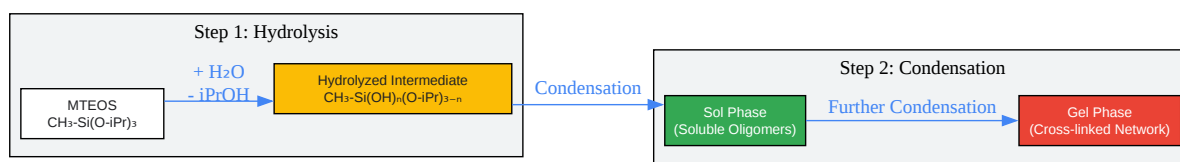
- Water-producing: $\text{Si-OH} + \text{HO-Si} \rightarrow \text{Si-O-Si} + \text{H}_2\text{O}$

- Alcohol-producing: $\text{Si-OH} + (\text{CH}_3)_2\text{CHO-Si} \rightarrow \text{Si-O-Si} + (\text{CH}_3)_2\text{CHOH}$

The continuous formation of these siloxane bonds leads from soluble oligomers (the "sol") to a cross-linked, three-dimensional network that spans the entire volume of the liquid (the "gel"). [11] The non-hydrolyzable methyl group remains attached to the silicon atom, becoming an integral part of the final network structure. This imparts organic character, such as hydrophobicity and flexibility, to the inorganic silica backbone.[12]

Visualizing the Sol-Gel Process

The following diagram illustrates the sequential pathway from the MTEOS monomer to a cross-linked polysiloxane network.



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Caption: Workflow of MTEOS sol-gel hydrolysis and condensation.

Applications in Research and Development

The unique properties of MTEOS make it a versatile precursor in various fields. Its ability to form stable, functionalized silica networks is key to its wide range of applications.

Advanced Coatings and Surface Modification

MTEOS is a critical component in the formulation of advanced coatings, sealants, and adhesives.[1][4] The sol-gel process allows for the deposition of thin, transparent, and durable silica-based films on various substrates like glass, metals, and polymers.[13]

- **Hydrophobicity:** The presence of the methyl group in the final polysiloxane network significantly increases the hydrophobicity of the coating, leading to excellent water repellency. This is crucial for creating self-cleaning surfaces and anti-corrosion barriers.[\[12\]](#)
- **Adhesion Promotion:** As a coupling agent, MTEOS can enhance the adhesion between organic polymers and inorganic substrates.[\[1\]](#) The isopropoxy groups react with hydroxyls on the inorganic surface, while the methyl group provides compatibility with the organic matrix.
- **Thermal Stability:** The strong Si-O-Si backbone of the cured material provides good thermal stability, making MTEOS-derived coatings suitable for high-temperature applications.[\[12\]](#)[\[14\]](#)

Drug Development and Delivery Systems

In the pharmaceutical and biomedical fields, sol-gel technology using precursors like MTEOS is a promising platform for creating controlled-release drug delivery systems.[\[10\]](#)[\[14\]](#)

- **Encapsulation:** Active pharmaceutical ingredients (APIs) can be entrapped within the porous silica matrix formed during the MTEOS gelation process. The relatively mild, low-temperature nature of the sol-gel reaction is compatible with sensitive biomolecules.[\[11\]](#)
- **Controlled Release:** The release rate of the encapsulated drug can be precisely tuned by controlling the porosity and surface chemistry of the silica matrix. The hydrophobic nature imparted by the methyl groups can modulate the release of hydrophobic drugs.
- **Biocompatible Materials:** Silica-based materials are generally considered biocompatible, making them suitable for in-vivo applications.[\[14\]](#) MTEOS can be used to create biocompatible coatings for medical implants, improving their integration with tissue and reducing adverse immune responses.[\[11\]](#)

Experimental Protocol: Synthesis of Hydrophobic Silica Nanoparticles via Sol-Gel

This protocol provides a validated, step-by-step methodology for synthesizing hydrophobic silica nanoparticles using MTEOS as the primary precursor. The causality behind each step is explained to provide a deeper understanding of the process.

Objective: To synthesize monodisperse, methyl-functionalized silica nanoparticles with hydrophobic surface properties.

Materials and Equipment

- **Methyltris(1-methylethoxy)silane** (MTEOS, $\geq 97\%$)
- Ethanol (200 proof, anhydrous)
- Ammonium Hydroxide (28-30% NH_3 basis)
- Deionized Water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle
- Centrifuge and centrifuge tubes
- Drying oven

Step-by-Step Methodology

- Solution Preparation (The Sol):
 - In a 250 mL round-bottom flask, combine 100 mL of anhydrous ethanol and 10 mL of deionized water.
 - Add 5 mL of ammonium hydroxide solution to the flask.
 - Causality: Ethanol acts as a co-solvent to ensure miscibility between the nonpolar MTEOS and the aqueous components. Ammonium hydroxide serves as a basic catalyst, which promotes a specific morphology (spherical particles) by favoring condensation over hydrolysis, leading to nucleation and growth of discrete particles rather than a bulk gel.^[10]

- Initiation of Hydrolysis and Condensation:
 - While stirring the ethanol/water/ammonia mixture vigorously at room temperature, rapidly inject 7 mL of MTEOS.
 - Immediately, the clear solution will turn cloudy or opalescent, indicating the nucleation of silica nanoparticles.
 - Causality: Rapid injection and vigorous stirring ensure a homogeneous distribution of the precursor, leading to a uniform nucleation event. This is critical for achieving a narrow particle size distribution (monodispersity).
- Particle Growth:
 - Allow the reaction to proceed under continuous stirring at room temperature for at least 6 hours.
 - Causality: During this period, the hydrolyzed MTEOS monomers and small oligomers diffuse to the surface of the existing nuclei and condense, causing the particles to grow in size. The reaction time directly influences the final particle diameter.
- Purification and Isolation:
 - Transfer the nanoparticle suspension to centrifuge tubes.
 - Centrifuge the suspension at 8000 rpm for 15 minutes to pellet the silica nanoparticles.
 - Discard the supernatant, which contains unreacted precursors, isopropanol, and the catalyst.
 - Resuspend the pellet in 50 mL of ethanol and vortex thoroughly to wash the particles. Repeat this washing step two more times.
 - Causality: Washing is a critical self-validating step. It removes impurities that could interfere with downstream applications or alter the surface properties of the nanoparticles. The effectiveness of the wash can be validated by analyzing the supernatant for residual ammonia or silane.

- Drying:
 - After the final wash, resuspend the particles in a minimal amount of ethanol and transfer them to a pre-weighed glass vial.
 - Dry the nanoparticles in an oven at 60-80 °C overnight or until a constant weight is achieved.
 - Causality: Drying removes the solvent, yielding a fine, white powder of hydrophobic silica nanoparticles. The temperature is kept relatively low to avoid excessive condensation between particles, which could lead to irreversible aggregation.

Safety and Handling

As with any chemical reagent, proper handling of MTEOS is paramount for ensuring laboratory safety.

- Hazards: MTEOS is a combustible liquid and can cause skin and eye irritation.^{[5][15][16]} Upon contact with moisture, it hydrolyzes to form isopropanol and methylsilanetriol.^[1] Inhalation of vapors may cause respiratory irritation.^{[16][17]}
- Personal Protective Equipment (PPE): Always handle MTEOS in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, nitrile gloves, and a lab coat.^[18]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition and moisture.^[16] Use of an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term storage to prevent degradation.

Conclusion and Future Outlook

Methyltris(1-methylethoxy)silane is more than just a chemical intermediate; it is a versatile molecular tool that enables the rational design of advanced materials. Its controlled hydrolysis and the inherent functionality of its methyl group provide a reliable platform for creating materials with tailored properties such as hydrophobicity, thermal stability, and biocompatibility. From protective coatings that extend the life of industrial components to innovative drug delivery vehicles that promise more effective therapies, the applications of MTEOS are vast and continue to expand. Future research will likely focus on its use in creating more complex

hybrid organic-inorganic materials, advanced composites, and functionalized nanomaterials for targeted applications in electronics, catalysis, and personalized medicine.

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